

# Strategies to enhance the production of Indolelactic acid by probiotics.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Indolelactic acid*

Cat. No.: *B1594694*

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## Technical Support Center: Enhancing Indolelactic Acid (ILA) Production

Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guidance and answers to frequently asked questions regarding the enhancement of **Indolelactic acid** (ILA) production by probiotics.

### Frequently Asked Questions (FAQs)

Q1: What is **Indolelactic acid** (ILA), and why is it a target for enhanced production?

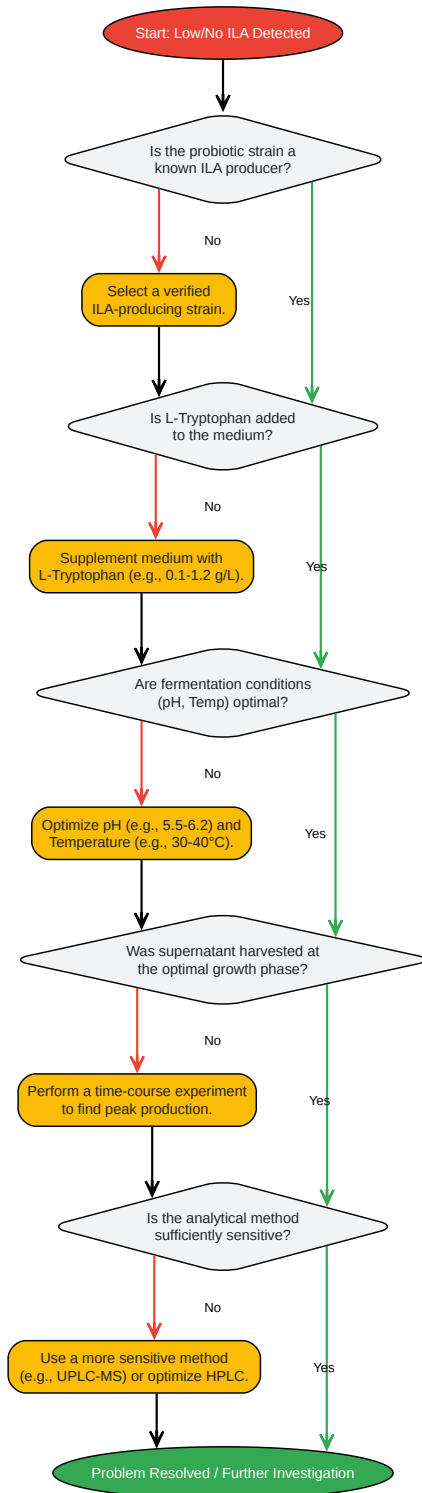
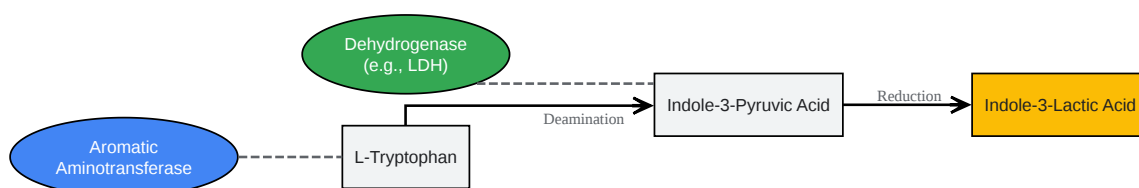
**Indolelactic acid** (ILA) is a tryptophan metabolite produced by various gut bacteria, including several probiotic species.<sup>[1][2]</sup> It is of significant interest due to its multiple beneficial effects on host health. Research has shown that ILA possesses anti-inflammatory properties, can help ameliorate colitis in animal models, and plays a role in the maturation of the infant immune system.<sup>[1][3]</sup> ILA interacts with host signaling pathways, such as the aryl hydrocarbon receptor (AhR), to modulate immune responses and maintain gut homeostasis.<sup>[3][4]</sup> Enhancing its production by probiotics is a promising therapeutic strategy for inflammatory bowel diseases and other conditions linked to gut dysbiosis.<sup>[5][6]</sup>

Q2: Which probiotic species are known to be effective ILA producers?

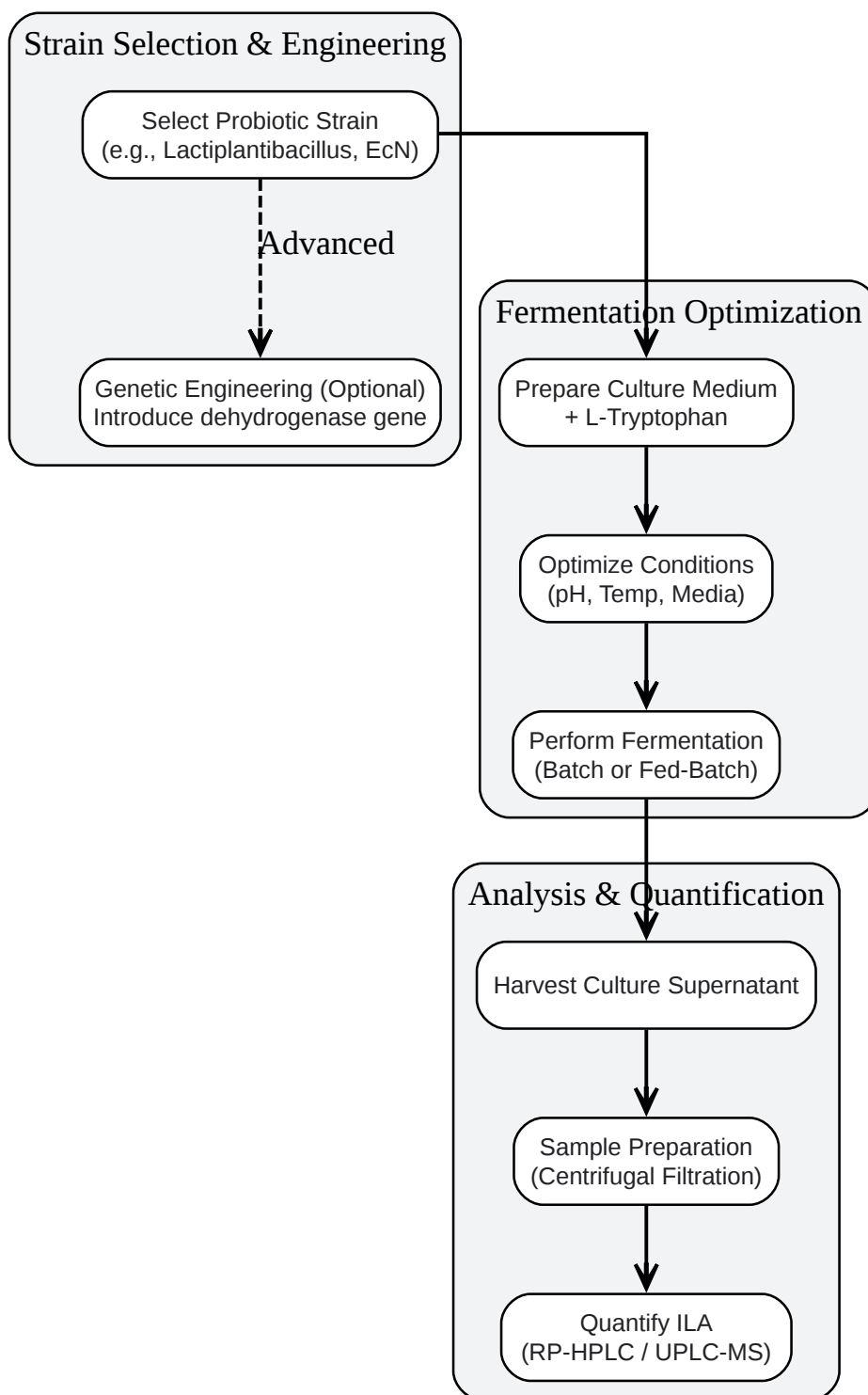
Several species of Lactic Acid Bacteria (LAB) and Bifidobacterium are known to produce ILA from tryptophan. Notably, strains of Bifidobacterium longum (subsp. longum and infantis), Bifidobacterium breve, and Bifidobacterium bifidum have been identified as high-level ILA producers.[2][7] Among LAB, Lactiplantibacillus strains have shown specific and notable capabilities for ILA production.[4] While many LAB strains can produce other indole derivatives, the ability to produce ILA can be highly strain-specific.[4][8]

Q3: What is the primary metabolic pathway for ILA synthesis in probiotics?

The primary pathway for ILA synthesis from the amino acid L-tryptophan is a two-step process. [1] First, tryptophan is converted into an alpha-ketoacid, indole-3-pyruvic acid, through a deamination step catalyzed by an aromatic aminotransferase.[3] Subsequently, indole-3-pyruvic acid is reduced to **Indolelactic acid** by a dehydrogenase enzyme, such as lactate dehydrogenase (LDH).[3][9]



Troubleshooting Flowchart for Low ILA Yield



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- To cite this document: BenchChem. [Strategies to enhance the production of Indolelactic acid by probiotics.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594694#strategies-to-enhance-the-production-of-indolelactic-acid-by-probiotics]

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